

Spectroscopic analysis of 4-Aminopyrimidin-5-ol (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: 4-Aminopyrimidin-5-ol

Cat. No.: B1283993

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Spectroscopic Analysis of 4-Aminopyrimidin-5-ol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic analysis of **4-Aminopyrimidin-5-ol**, a pyrimidine derivative of interest in medicinal chemistry and drug development. Due to the limited availability of public spectroscopic data for this specific compound, this document outlines the established synthetic protocol and provides representative spectroscopic data from the closely related compound, 4-aminopyrimidine, to offer insights into the expected analytical characteristics.

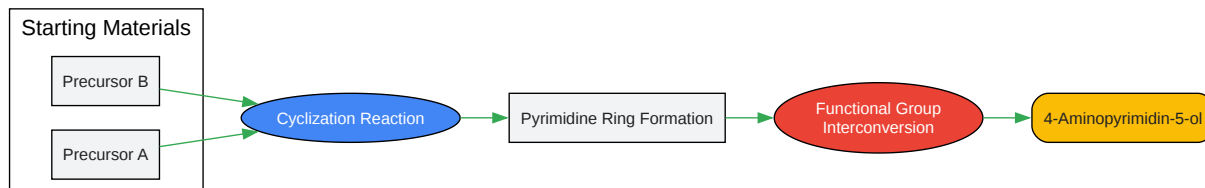
Synthesis of 4-Aminopyrimidin-5-ol

The synthesis of **4-Aminopyrimidin-5-ol** has been reported by McOmie and Turner in the Journal of the Chemical Society in 1963. The synthesis involves a multi-step process, which is outlined in the workflow diagram below. While the full experimental text is not publicly available, the key transformation involves the synthesis from appropriate precursors.

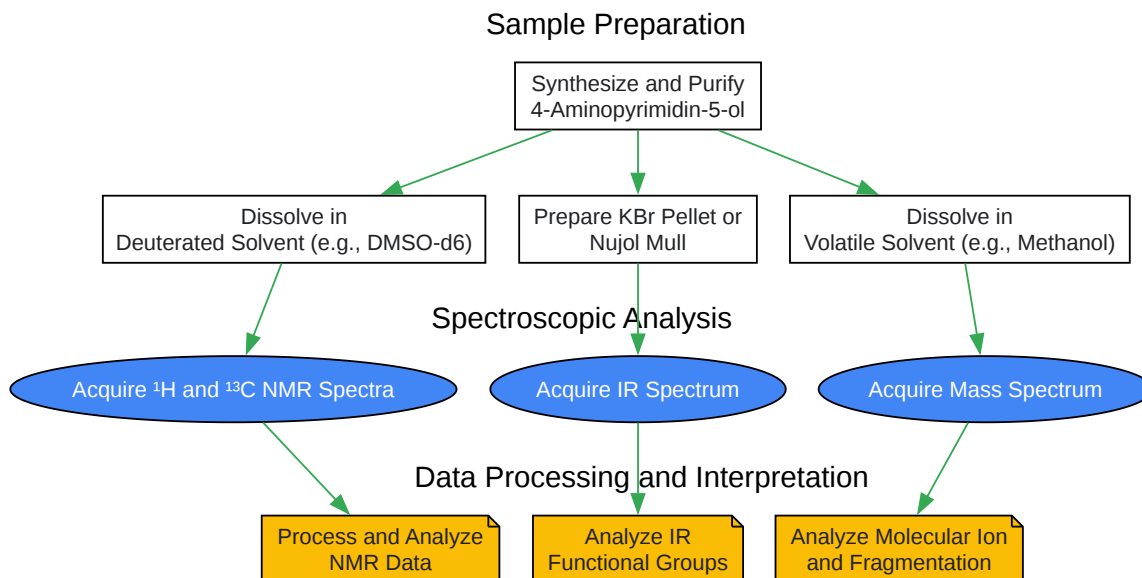
Synthetic Workflow

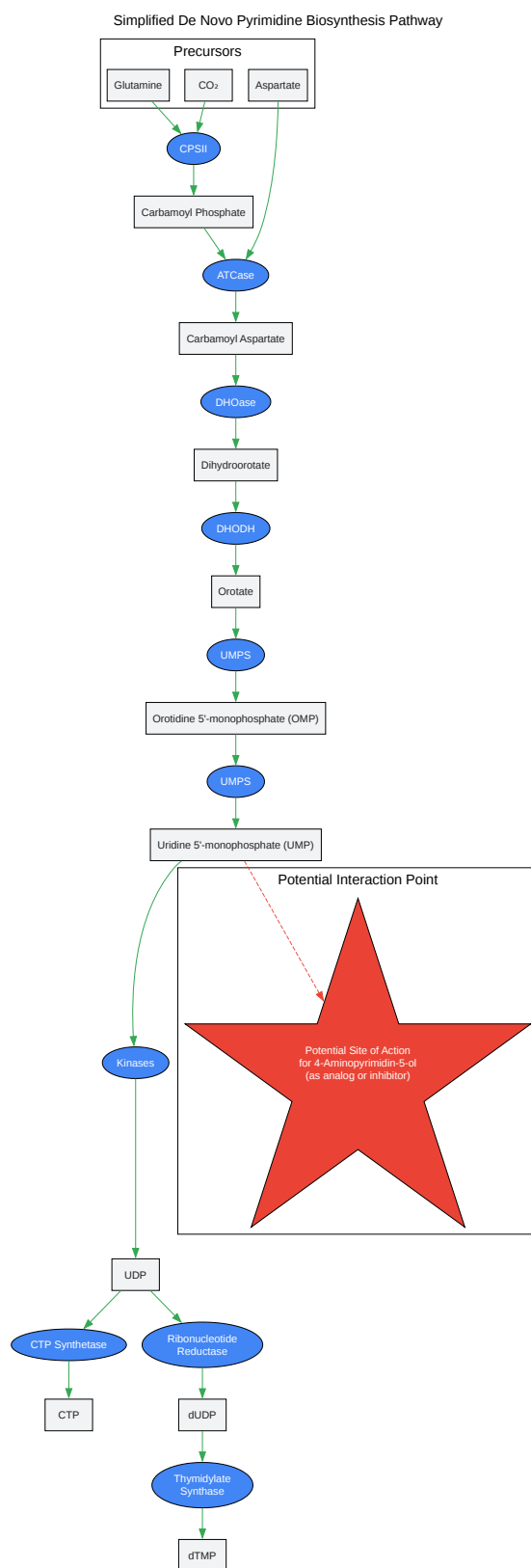
The logical workflow for the synthesis of **4-Aminopyrimidin-5-ol**, based on related pyrimidine syntheses, is depicted below. This diagram illustrates the conceptual steps that would be detailed in a full experimental protocol.

Conceptual Synthetic Workflow for 4-Aminopyrimidin-5-ol



General Spectroscopic Analysis Workflow





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